

An In-Depth Technical Guide to the Physical Characteristics of Methenamine-d12

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Compound of Interest

Compound Name: *Hexamethylenetetramine-d12*

CAS No.: *23304-08-7*

Cat. No.: *B122582*

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Introduction: Methenamine-d12, the fully deuterated isotopologue of Methenamine (also known as hexamethylenetetramine), is a critical analytical tool in pharmaceutical research and development. Its primary application lies in its use as an internal standard for the quantification of Methenamine in biological matrices via mass spectrometry-based assays.[1][2] The substitution of all twelve hydrogen atoms with deuterium provides a distinct mass shift, enabling precise differentiation from the non-labeled analyte without significantly altering its chemical behavior. This guide provides a comprehensive overview of the core physical and chemical characteristics of Methenamine-d12, offering field-proven insights and detailed methodologies for its characterization.

Chemical Identity and Structure

Methenamine-d12 is a heterocyclic organic compound with a cage-like adamantane structure, where four nitrogen atoms replace the methine groups of adamantane.[3][4] The molecule's high degree of symmetry is a defining feature.

- Chemical Name: 2,2,4,4,6,6,8,8,9,9,10,10-dodecadeuterio-1,3,5,7-tetraazatricyclo[3.3.1.1^{3,7}]decane[5]
- Common Synonyms: **Hexamethylenetetramine-d12**, Urotropine-d12
- CAS Number: 23304-08-7[1]
- Molecular Formula: C₆N₄D₁₂[1]
- Molecular Weight: 152.26 g/mol [1][5]

Caption: Adamantane-like cage structure of Methenamine-d12.

Physical and Chemical Properties

The physical properties of Methenamine-d12 are largely comparable to its non-deuterated analogue, Methenamine. The kinetic isotope effect, while significant in reaction mechanisms, has a minimal impact on bulk physical properties such as melting point and solubility.

Property	Value	Source(s)
Appearance	White crystalline solid or powder.	[6][7]
Melting Point	Sublimes at approximately 260-280 °C with some decomposition (data for non-deuterated Methenamine).	[4][8][9]
Boiling Point	Not applicable (sublimes).	[3]
Solubility	Highly soluble in water. Soluble in methanol and chloroform. Slightly soluble in ethanol and acetone. Practically insoluble in ether and petroleum ether (data for non-deuterated Methenamine).	[3][9]
Isotopic Purity	Typically ≥98 atom % D.	[2]

Stability and Storage

Proper handling and storage are paramount to maintaining the integrity of this analytical standard.

- **Storage Conditions:** For long-term stability, Methenamine-d12 should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[10] Some suppliers recommend refrigeration (2-8°C).
- **Stability:** The compound is stable under recommended storage conditions. However, it is advisable to re-analyze for chemical purity if stored for extended periods (e.g., over three years).[2]
- **Hygroscopicity:** Methenamine is known to be hygroscopic, and it is presumed that Methenamine-d12 shares this property.[7] Therefore, exposure to moisture should be minimized.

Analytical Characterization

A suite of analytical techniques can be employed to confirm the identity, purity, and isotopic enrichment of Methenamine-d12. The following protocols are based on established methods for Methenamine and are directly applicable to its deuterated analogue, with expected shifts in mass-to-charge ratios and vibrational frequencies.

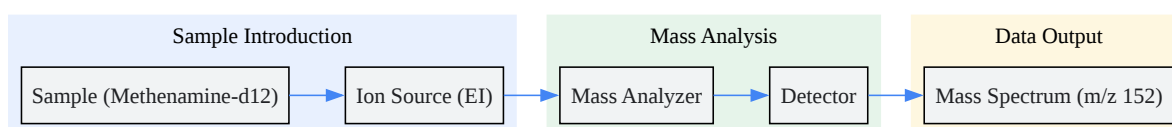
Mass Spectrometry

Mass spectrometry is the definitive technique for confirming the molecular weight and isotopic enrichment of Methenamine-d12.

Experimental Protocol (Electron Ionization - Mass Spectrometry - EI-MS):

- **Sample Preparation:** Dissolve a small amount of Methenamine-d12 in a suitable volatile solvent, such as methanol.
- **Instrumentation:** Introduce the sample into the mass spectrometer via a direct insertion probe or gas chromatography (GC) inlet.

- **Analysis:** Acquire the mass spectrum. The molecular ion ($[M]^+$) for Methenamine-d12 is expected at m/z 152. The fragmentation pattern will be analogous to that of non-deuterated Methenamine, with fragments shifted by the appropriate number of deuterium atoms.
- **Isotopic Purity Assessment:** The relative intensities of the molecular ion peak (m/z 152) and any peaks corresponding to lower deuteration levels (e.g., m/z 151 for d11) can be used to calculate the isotopic purity.



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Caption: Workflow for Mass Spectrometric analysis of Methenamine-d12.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for structural elucidation. For Methenamine-d12, ^1H NMR is used to confirm the absence of protons, while ^{13}C and ^2H (Deuterium) NMR can confirm the carbon framework and the sites of deuteration.

Experimental Protocol (^{13}C NMR):

- **Sample Preparation:** Dissolve an adequate amount of Methenamine-d12 in a deuterated solvent (e.g., CDCl_3).
- **Instrumentation:** Acquire the ^{13}C NMR spectrum on a high-field NMR spectrometer.
- **Analysis:** Due to the high symmetry of the molecule, a single signal is expected for the six equivalent methylene carbons. For non-deuterated Methenamine in CDCl_3 , this signal appears at approximately 74.8 ppm.^[3] A similar chemical shift is expected for Methenamine-d12, though the signal will be a multiplet due to coupling with deuterium.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the vibrational modes of the molecule. The substitution of hydrogen with deuterium will result in a noticeable shift of C-D stretching and bending frequencies to lower wavenumbers compared to the C-H vibrations in non-deuterated Methenamine.

Experimental Protocol (FTIR):

- **Sample Preparation:** Prepare a KBr pellet containing a small amount of Methenamine-d12 or analyze the neat powder using an attenuated total reflectance (ATR) accessory.
- **Instrumentation:** Acquire the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer.
- **Analysis:** Compare the obtained spectrum with that of non-deuterated Methenamine. The characteristic C-H stretching vibrations in Methenamine (around 2850-3000 cm^{-1}) will be absent and replaced by C-D stretching vibrations at lower frequencies (approximately 2100-2250 cm^{-1}).

Conclusion

Methenamine-d12 is a well-characterized and stable isotopically labeled compound that is indispensable for quantitative bioanalytical studies of Methenamine. Its physical characteristics are very similar to its non-deuterated counterpart, with the key difference being its increased molecular weight. The analytical techniques outlined in this guide provide a robust framework for the verification of its identity, purity, and isotopic enrichment, ensuring its suitability as an internal standard in regulated and research environments.

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